

A Technical Overview of 5-Bromopentyl Acetate: Molecular Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Bromopentyl acetate

Cat. No.: B044996

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a concise summary of the core molecular properties of **5-Bromopentyl acetate**, a chemical compound relevant in various organic synthesis applications. The information is presented to be easily accessible for professionals in the fields of chemistry and drug development.

Molecular Data Summary

The fundamental molecular characteristics of **5-Bromopentyl acetate** are summarized in the table below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value
Molecular Formula	C ₇ H ₁₃ BrO ₂ [1] [2] [3] [4]
Molecular Weight	209.08 g/mol [1] [2] [3]
Linear Formula	CH ₃ CO ₂ (CH ₂) ₅ Br

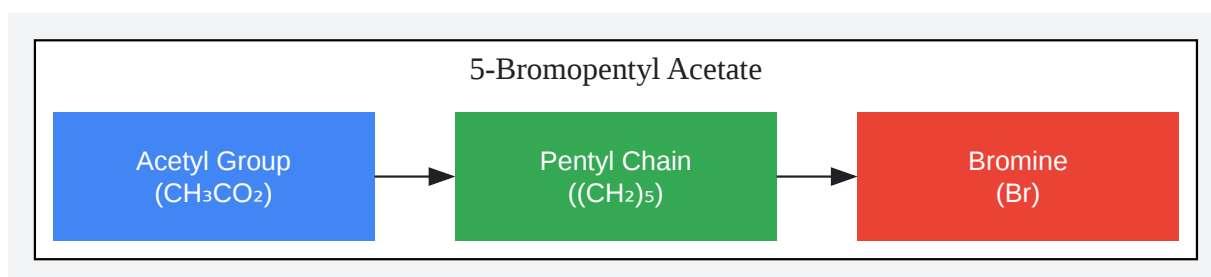
Experimental Protocols

Detailed experimental protocols for the determination of molecular weight and formula, such as mass spectrometry or elemental analysis, are foundational techniques in analytical chemistry

and are not detailed here. The provided data is based on computed and verified sources.

Structural Representation

The logical arrangement of the functional groups within the **5-Bromopentyl acetate** molecule is depicted in the following diagram. This visualization illustrates the connectivity between the acetyl group, the pentyl linker, and the terminal bromine atom.



[Click to download full resolution via product page](#)

Caption: Logical structure of **5-Bromopentyl acetate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5-Bromopentyl Acetate - Starshinechemical [starshinechemical.com]
- 2. 5-Bromopentyl acetate | C₇H₁₃BrO₂ | CID 85140 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chembk.com [chembk.com]
- 4. Page loading... [guidechem.com]
- To cite this document: BenchChem. [A Technical Overview of 5-Bromopentyl Acetate: Molecular Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b044996#5-bromopentyl-acetate-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com